

An In-depth Technical Guide to 2-Bromopropanediamide: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2-Bromopropanediamide

CAS No.: 1186-67-0

Cat. No.: B075714

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-bromopropanediamide** (also known as 2-bromomalونamide), a valuable reagent in organic synthesis. The document delves into the compound's physicochemical and spectroscopic properties, offering a detailed examination of its primary synthetic route via the electrophilic bromination of malonamide. This section includes a thorough analysis of the reaction mechanism, a step-by-step experimental protocol, and the rationale behind the procedural choices. Furthermore, this guide briefly discusses alternative synthetic strategies and outlines the applications of **2-bromopropanediamide** in scientific research and drug development. Safety, handling, and storage protocols are also addressed to ensure its proper use in a laboratory setting.

Introduction

Overview of α -Haloamides

α -Haloamides are a class of organic compounds characterized by a halogen atom positioned on the carbon adjacent to a carbonyl group of an amide. The presence of the electron-withdrawing halogen and amide functionalities imparts unique reactivity to these molecules, making them versatile building blocks in organic synthesis. They are frequently employed in nucleophilic substitution reactions and in the formation of carbon-carbon and carbon-heteroatom bonds.

Significance of 2-Bromopropanediamide in Research and Development

2-Bromopropanediamide, with its bromine atom at the α -position of a diamide structure, is a functionally rich molecule. Its potential as a precursor for more complex molecules, including heterocycles and other substituted diamides, makes it a compound of interest for researchers in organic and medicinal chemistry. The two amide groups can influence the reactivity of the α -carbon and can be involved in hydrogen bonding, which may be significant in the context of supramolecular chemistry and drug design.

Historical Context and the Challenge of Pinpointing its Discovery

While the synthesis of α -haloamides has been a subject of study for over a century, pinpointing the exact historical discovery of **2-bromopropanediamide** has proven to be a significant challenge. Early chemical literature from the late 19th and early 20th centuries, including extensive reviews of malonamide and its derivatives, does not provide a clear and direct account of the first synthesis of this specific compound. Prominent chemists of the era, such as Conrad, Guthzeit, and Freund, extensively investigated malonic acid and its derivatives; however, a definitive publication detailing the initial preparation of **2-bromopropanediamide** remains elusive. It is plausible that the compound was synthesized as part of a broader study without being the primary focus, or that its initial discovery is documented in less accessible or digitized historical records.

Physicochemical and Spectroscopic Properties of 2-Bromopropanediamide

A thorough understanding of a compound's physical and chemical properties is essential for its effective use in research.

Chemical and Physical Properties

Property	Value	Source
Chemical Formula	C ₃ H ₅ BrN ₂ O ₂	-
Molecular Weight	180.99 g/mol	-
CAS Number	1186-67-0	-
Appearance	Pale pink solid	[1]
Melting Point	178 °C	[1]
Purity (typical)	>99% (HPLC)	[1]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **2-bromopropanediamide**.

- ¹H NMR (DMSO-d₆, δ in ppm): 4.67 (s, 1H), 7.59 and 7.68 (s, 2H).[1]
- Mass Spectrometry (APCI): m/z: 182 [M+H]⁺. [1]
- Infrared (IR) Spectroscopy: As an amide, characteristic peaks would be expected for N-H stretching (around 3100-3500 cm⁻¹), C=O stretching (around 1650-1700 cm⁻¹), and C-N stretching.

Synthesis of 2-Bromopropanediamide: A Detailed Examination

The most direct and commonly cited method for the synthesis of **2-bromopropanediamide** is the electrophilic bromination of malonamide.

Primary Synthetic Route: Electrophilic Bromination of Malonamide

This method involves the direct reaction of malonamide with elemental bromine in an acidic medium, typically acetic acid.

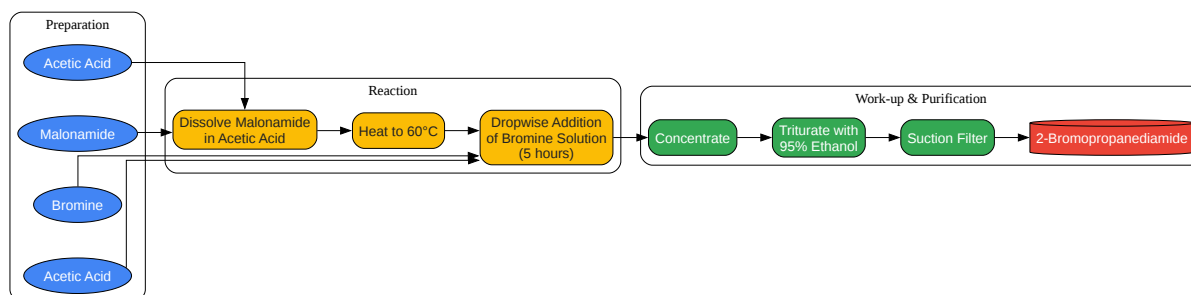
The synthesis proceeds via an acid-catalyzed enolization of one of the amide groups, followed by an electrophilic attack of bromine on the electron-rich enol intermediate. The acidic conditions protonate the carbonyl oxygen, increasing the acidity of the α -proton and facilitating the formation of the enol tautomer. The enol then acts as a nucleophile, attacking a bromine molecule to form the α -brominated product and hydrogen bromide.

The following protocol is based on a reported synthesis^[1]:

- **Dissolution:** Dissolve 50 g (0.49 mol) of malonamide in 300 ml of acetic acid in a suitable reaction vessel equipped with a stirrer and a dropping funnel.
- **Heating:** Heat the solution to 60 °C with stirring.
- **Bromine Addition:** Prepare a solution of 78 g (25 ml) of bromine in 200 ml of acetic acid. Add this bromine solution dropwise to the heated malonamide solution over a period of 5 hours, maintaining the temperature at 60 °C.
- **Reaction Monitoring:** The reaction mixture will initially be colorless and will turn yellow after approximately 2.5 hours of bromine addition.
- **Work-up:** After the addition is complete, concentrate the reaction mixture to obtain a solid.
- **Purification:** Triturate the resulting pale pink solid with 95% ethanol and then suction-filter to yield the final product. This process yields approximately 79.24 g (89% yield) of 2-bromomalonamide.^[1]
- **Acetic Acid as Solvent:** Acetic acid serves as a polar protic solvent that can dissolve the malonamide and also acts as a catalyst for the enolization step.
- **Temperature Control (60 °C):** Maintaining the temperature at 60 °C provides sufficient energy to overcome the activation energy of the reaction without promoting significant side reactions

or decomposition of the product.

- **Slow, Dropwise Addition of Bromine:** This is crucial to control the exothermicity of the reaction and to prevent the formation of di-brominated byproducts. A slow addition ensures that the bromine concentration remains low, favoring mono-bromination.



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Caption: Workflow for the synthesis of **2-Bromopropanediamide**.

Alternative Synthetic Approaches (A Brief Overview)

While direct bromination of malonamide is the most straightforward method, other general approaches for the synthesis of α -haloamides could potentially be adapted for **2-bromopropanediamide**. These include:

- **From 2-Bromomalonyl Dichloride:** Reaction of 2-bromomalonyl dichloride with ammonia could yield the desired product. However, the stability and availability of the starting acid chloride may be a concern.

- N-Bromosuccinimide (NBS) as a Brominating Agent: In some cases, NBS can be a milder and more selective brominating agent than elemental bromine. The reaction would likely still require an acid catalyst.

Purification and Characterization

As described in the protocol, trituration with ethanol is an effective method for purifying the crude product. The purity can be confirmed by High-Performance Liquid Chromatography (HPLC), and the structure can be verified using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), as detailed in Section 2.2.

Applications in Scientific Research and Drug Development

Utility as a Synthetic Intermediate

The primary application of **2-bromopropanediamide** is as a synthetic intermediate. The presence of the reactive C-Br bond allows for a variety of subsequent transformations:

- Nucleophilic Substitution: The bromide can be displaced by a range of nucleophiles (e.g., amines, thiols, azides) to introduce new functional groups at the α -position.
- Heterocycle Synthesis: It can serve as a precursor for the synthesis of various heterocyclic compounds, such as pyrimidines or other nitrogen-containing ring systems, which are common scaffolds in pharmaceuticals.

Potential Roles in Medicinal Chemistry

While specific applications in drug development are not widely documented, the structural motifs accessible from **2-bromopropanediamide** are of interest in medicinal chemistry. The diamide functionality can participate in hydrogen bonding interactions with biological targets, and the ability to introduce diverse substituents at the α -position allows for the generation of libraries of compounds for screening.

Safety, Handling, and Storage

Hazard Identification

As with all α -haloamides, **2-bromopropanediamide** should be handled with care. It is expected to be an irritant to the skin, eyes, and respiratory system. The toxicological properties have not been fully investigated.

Recommended Handling Procedures

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood.
- **Avoid Inhalation and Contact:** Avoid breathing dust and prevent contact with skin and eyes.

Storage and Stability

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated place.
- **Incompatibilities:** Keep away from strong oxidizing agents and strong bases.

Conclusion

2-Bromopropanediamide is a valuable and reactive intermediate in organic synthesis. While its historical origins are not clearly documented, its synthesis via the direct bromination of malonamide is a well-established and efficient process. A thorough understanding of its properties, synthetic methodology, and handling requirements, as outlined in this guide, is crucial for its safe and effective utilization in the laboratory. Its potential for the creation of diverse molecular architectures ensures its continued relevance in the fields of chemical research and drug discovery.

References

- Process for the preparation of 2-bromomalonamide. WO2008/6432 A1, published May 29, 2008.

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Sources

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